

Step-by-step guide to Ubiquicidin(29-41) kit preparation

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Compound of Interest

Compound Name: Ubiquicidin(29-41)

Cat. No.: B15565561

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Application Notes and Protocols: Ubiquicidin(29-41) Kit

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Introduction

Ubiquicidin(29-41) (UBI(29-41)) is a 13-amino acid synthetic cationic antimicrobial peptide fragment (TGRAKRRMQYNRR) derived from the human antimicrobial protein ubiquicidin.[1] It has garnered significant interest within the scientific community for its potential as a diagnostic and therapeutic agent due to its ability to selectively bind to the negatively charged cell membranes of a broad spectrum of microorganisms, including bacteria and fungi.[2][3] This preferential binding allows for the differentiation between microbial infections and sterile inflammation.[4] The primary mechanism of action involves the electrostatic interaction between the positively charged domains of UBI(29-41) and the anionic components of microbial cell surfaces.[5] These application notes provide a comprehensive guide to the preparation and use of a **Ubiquicidin(29-41)** research kit for in vitro studies.

Kit Components and Storage

A typical **Ubiquicidin(29-41)** research kit contains the lyophilized peptide. Proper storage is crucial to maintain the peptide's integrity and activity.

Component	Storage Condition	Shelf Life
Lyophilized Ubiquicidin(29-41) Powder	Sealed at -20°C to -80°C, away from moisture.	Up to 2 years at -80°C, 1 year at -20°C.[2]
Reconstituted Ubiquicidin(29-41) Solution	Store at -80°C for up to 6 months or at -20°C for up to 1 month.[2] Avoid repeated freeze-thaw cycles.	

Reconstitution of Lyophilized Peptide

To ensure accurate and reproducible results, proper reconstitution of the lyophilized **Ubiquicidin(29-41)** is essential.

Materials:

- Lyophilized **Ubiquicidin(29-41)** vial
- Sterile, pyrogen-free solvent (e.g., 0.01 M acetic acid, sterile deionized water, or phosphate-buffered saline (PBS), pH 7.4)[4][6]
- Sterile, low-binding polypropylene microcentrifuge tubes

Protocol:

- Allow the vial of lyophilized **Ubiquicidin(29-41)** to equilibrate to room temperature before opening to prevent condensation.
- Carefully remove the cap.
- Add the appropriate volume of the chosen sterile solvent to the vial to achieve the desired stock concentration (e.g., 1 mg/mL). For antimicrobial assays, a stock concentration of 1 mmol/L in 0.01% acetic acid is often used.[6]
- Gently swirl or pipette the solution up and down to ensure the peptide is completely dissolved. Avoid vigorous vortexing, which can cause peptide aggregation.

- Aliquot the reconstituted stock solution into sterile, low-binding polypropylene tubes to avoid waste from repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as recommended.

Experimental Protocols

Antimicrobial Susceptibility Testing: Minimum Inhibitory Concentration (MIC) Assay

This protocol outlines the determination of the minimum concentration of **Ubiquicidin(29-41)** that inhibits the visible growth of a microorganism.

Materials:

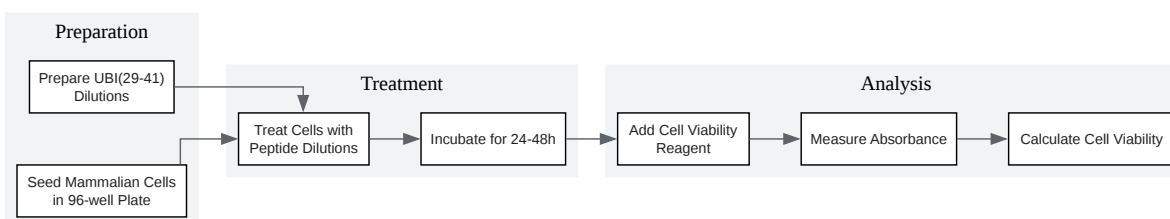
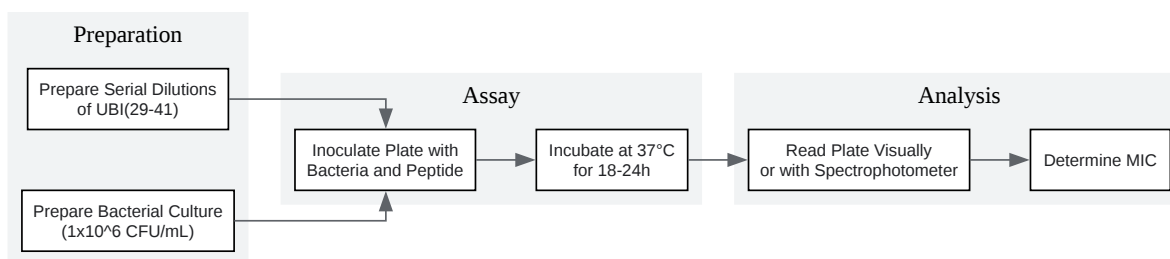
- Reconstituted **Ubiquicidin(29-41)** stock solution
- Bacterial strain of interest (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Mueller-Hinton Broth (MHB)
- Sterile 96-well low-binding polypropylene microtiter plates
- Spectrophotometer

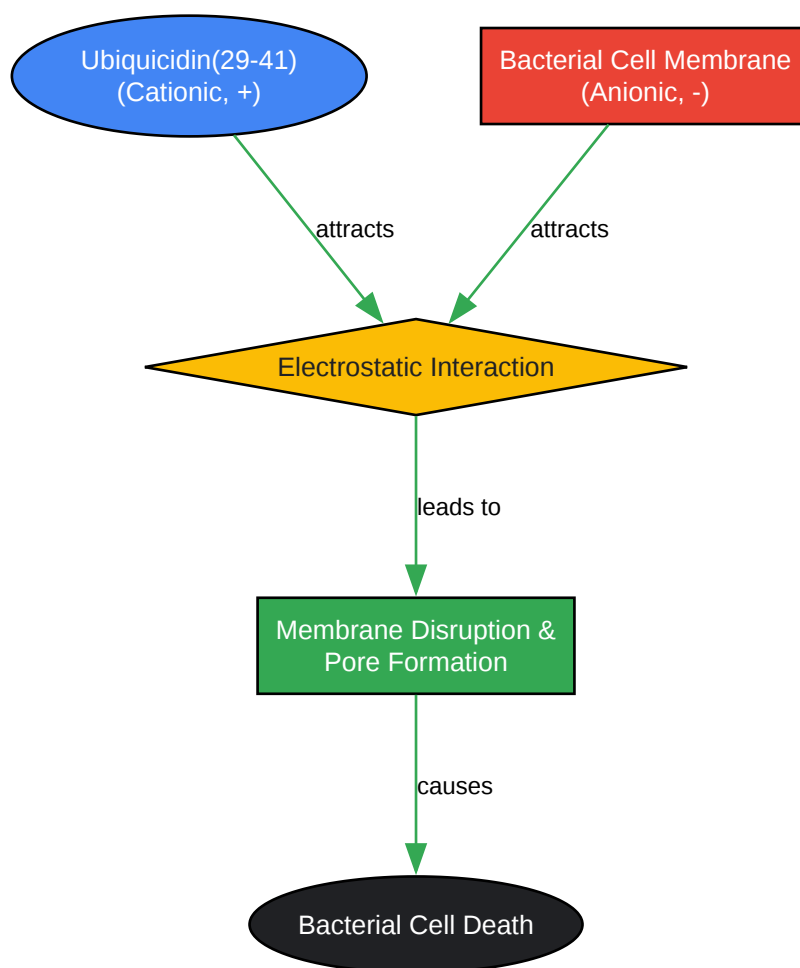
Protocol:

- **Bacterial Culture Preparation:** Inoculate a single colony of the test bacterium into MHB and incubate overnight at 37°C with agitation. Dilute the overnight culture in fresh MHB to achieve a starting concentration of approximately 1×10^6 colony-forming units (CFU)/mL.
- **Peptide Dilution Series:** Prepare a serial two-fold dilution of the **Ubiquicidin(29-41)** stock solution in MHB in the 96-well plate. The final concentration range should typically span from 128 µg/mL to 0.25 µg/mL.
- **Inoculation:** Add an equal volume of the diluted bacterial suspension to each well containing the peptide dilutions, resulting in a final bacterial concentration of 5×10^5 CFU/mL.

- Controls: Include a positive control (bacteria in MHB without peptide) and a negative control (MHB only).
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of **Ubiquicidin(29-41)** at which no visible growth (turbidity) is observed. This can be assessed visually or by measuring the optical density at 600 nm.

Workflow for MIC Assay





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References

- 1. Evaluation of peptide-based probes towards in vivo diagnostic imaging of bacterial biofilm-associated infections - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Antimicrobial Peptide 99mTc-Ubiquicidin 29–41 as Human Infection-Imaging Agent: Clinical Trial | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 3. medchemexpress.com [medchemexpress.com]

- 4. 99mTc-Ubiquicidin29-41 - Molecular Imaging and Contrast Agent Database (MICAD) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. scilit.com [scilit.com]
- 6. jnm.snmjournals.org [jnm.snmjournals.org]
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